

An In-depth Technical Guide on Bis(trichloromethyl) disulfide: Molecular Properties

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Compound of Interest

Compound Name: *Bis(trichloromethyl) disulfide*

Cat. No.: *B083979*

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This guide provides a focused overview of the fundamental molecular characteristics of **bis(trichloromethyl) disulfide**, a compound of interest for researchers and professionals in the fields of chemistry and drug development.

Molecular Formula and Weight

Bis(trichloromethyl) disulfide is a chemical compound with the molecular formula $C_2Cl_6S_2$.^[1]^[2]^[3] Its molecular weight is approximately 300.87 g/mol.^[1]^[3]^[4] The structure consists of two trichloromethyl groups linked by a disulfide bond.

Quantitative Molecular Data

The key molecular identifiers and properties of **bis(trichloromethyl) disulfide** are summarized in the table below for clear reference.

Property	Value	Source
Molecular Formula	C ₂ Cl ₆ S ₂	PubChem[2], Benchchem[1]
Molecular Weight	~300.87 g/mol	Benchchem[1], gsrs[3]
IUPAC Name	trichloro(trichloromethyl)disulfan yl)methane	PubChem[2], Benchchem[1]
CAS Number	15110-08-4	CymitQuimica[5], PubChem[2]

Molecular Structure Visualization

The following diagram illustrates the chemical structure of **bis(trichloromethyl) disulfide**, highlighting the connectivity of the atoms.

Molecular structure of **bis(trichloromethyl) disulfide**.

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **bis(trichloromethyl) disulfide** can be found in specialized chemical literature. A common synthetic route involves the reaction of a suitable precursor with a sulfurizing agent. Characterization is typically performed using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy to confirm the structure and purity of the compound. For specific, validated experimental procedures, researchers are advised to consult peer-reviewed scientific journals and established chemical synthesis databases.

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References

- 1. Bis(trichloromethyl) disulfide | 15110-08-4 | Benchchem [benchchem.com]
- 2. Bis(trichloromethyl) disulfide | C₂Cl₆S₂ | CID 167239 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. GSRS [gsrs.ncats.nih.gov]
- 4. GSRS [precision.fda.gov]
- 5. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on Bis(trichloromethyl) disulfide: Molecular Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b083979#understanding-the-molecular-formula-and-weight-of-bis-trichloromethyl-disulfide]

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